

Personal protective equipment for handling Eicosapentaenoyl 1-Propanol-2-amide

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Compound of Interest

Compound Name: *Eicosapentaenoyl 1-Propanol-2-amide*

Cat. No.: B579852

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Essential Safety and Handling Guide for Eicosapentaenoyl 1-Propanol-2-amide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Eicosapentaenoyl 1-Propanol-2-amide**. The following procedures are based on available data for structurally related compounds and general laboratory safety protocols.

Chemical Profile:

| Property | Value | Source |
|---------------------|--|---------------------|
| Formal Name | N-(2-hydroxy-1-methylethyl)-5Z,8Z,11Z,14Z,17Z-eicosapentaenamide | [1] |
| CAS Number | 1638355-66-4 | [1] |
| Molecular Formula | C ₂₃ H ₃₇ NO ₂ | [1] |
| Formula Weight | 359.6 | [1] |
| Appearance | A 10 mg/ml solution in ethanol | [1] |
| Storage Temperature | -20°C | [1] |
| Stability | ≥ 2 years at -20°C | [1] |

Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **Eicosapentaenoyl 1-Propanol-2-amide** is not readily available, the following PPE recommendations are based on the precautionary principle and data from related N-acylethanolamines and fatty acids. A risk assessment should be conducted for any specific experimental protocol.

| Body Part | Required PPE | Rationale and Specifications |
|-------------|--|--|
| Eyes/Face | Chemical safety goggles or a face shield | Protects against splashes of the chemical solution. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2][3] |
| Skin | Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a lab coat | Prevents skin contact. For related compounds, nitrile or butyl gloves are often recommended.[3] A lab coat should be worn to protect clothing and underlying skin. |
| Respiratory | Not generally required under normal use with adequate ventilation | Work should be conducted in a well-ventilated area or a chemical fume hood to minimize inhalation of aerosols or vapors.[2][3] If significant aerosolization is expected, a NIOSH-approved respirator may be necessary.[3] |

Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound at -20°C in a tightly sealed container, protected from light.[1][2] The product is typically shipped on wet ice.[1]
- It is often supplied as a solution in ethanol; be aware of the flammability of the solvent.

Handling/Experimental Protocol:

- Preparation:

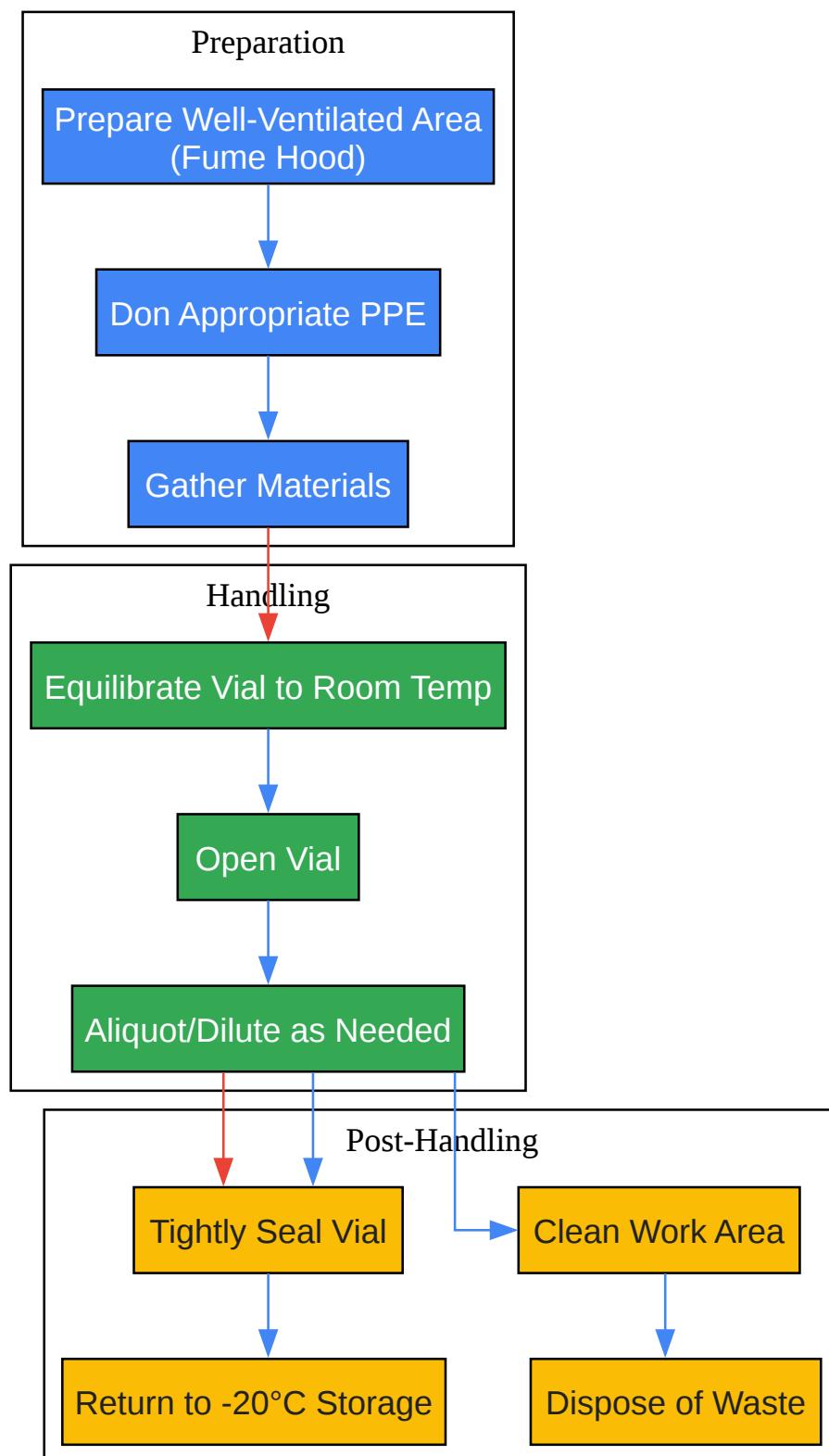
- Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
- Have an eyewash station and safety shower readily accessible.[2][3]
- Assemble all necessary equipment and reagents before handling the compound.

- Aliquoting and Dilution:

- Allow the vial to warm to room temperature before opening to prevent condensation of moisture.
- Handle the compound under an inert atmosphere (e.g., nitrogen or argon) if possible, especially for long-term storage of solutions to prevent oxidation of the polyunsaturated fatty acid chain.
- The compound is soluble in DMF, DMSO, and ethanol.[1] When preparing aqueous solutions, be aware of its limited solubility in PBS (pH 7.2).[1]

- Post-Handling:

- Tightly reseal the container.
- Return the compound to -20°C storage promptly.
- Clean the work area thoroughly.
- Dispose of contaminated materials as outlined in the disposal plan.



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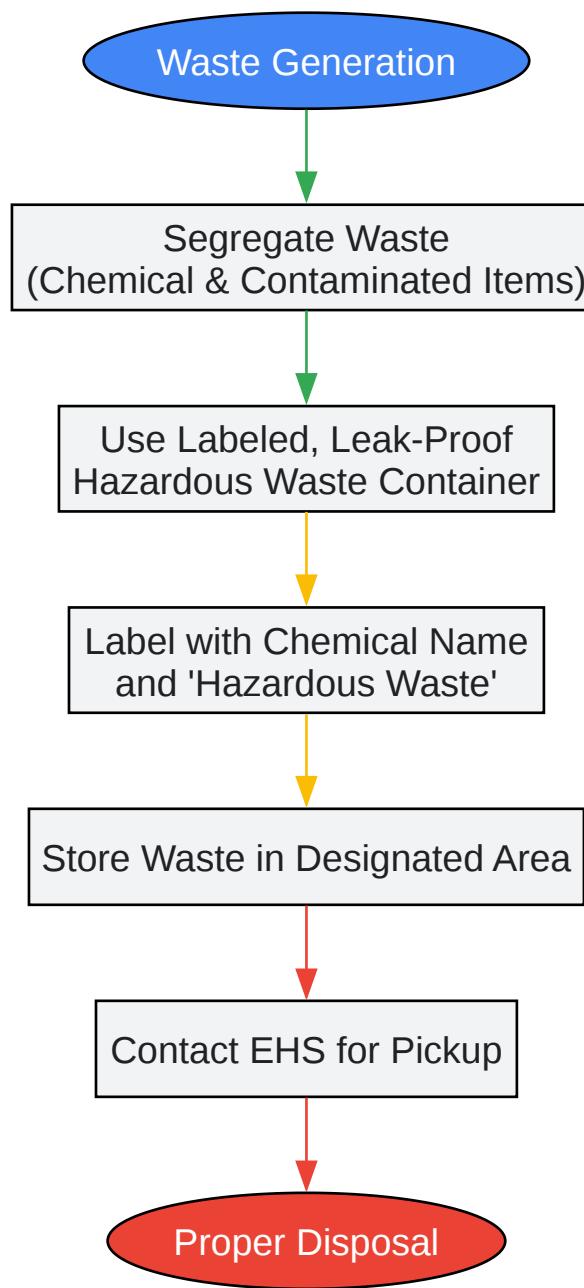
Caption: Experimental workflow for handling **Eicosapentaenoyl 1-Propanol-2-amide**.

Disposal Plan

Dispose of **Eicosapentaenoyl 1-Propanol-2-amide** and any contaminated materials in accordance with local, state, and federal regulations.

Step-by-Step Disposal Guidance:

- Waste Segregation:
 - Collect all waste materials, including unused compound, empty vials, and contaminated consumables (e.g., pipette tips, gloves), in a designated and clearly labeled hazardous waste container.
 - Do not mix with other incompatible waste streams.
- Waste Container:
 - Use a chemically resistant, leak-proof container with a secure lid.
 - Label the container with "Hazardous Waste" and the full chemical name: "**Eicosapentaenoyl 1-Propanol-2-amide**". Also, list the solvent if it is in solution (e.g., ethanol).
- Storage of Waste:
 - Store the waste container in a designated, well-ventilated, and secure area, away from ignition sources, especially if the solvent is flammable.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for hazardous waste.
 - Provide the EHS office with a complete list of the waste container's contents.



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Caption: Step-by-step chemical waste disposal workflow.

Disclaimer: This information is intended for guidance only and is based on available data for related compounds. Always consult with your institution's safety office and refer to a specific Safety Data Sheet (SDS) for the compound if one becomes available. The user is solely responsible for compliance with all applicable laws and regulations.

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